

Dicyclohexyl Sulfide: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Dicyclohexyl sulphide*

Cat. No.: *B15489629*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyclohexyl sulfide (CAS No. 7133-46-2) is a sulfur-containing organic compound with the molecular formula $C_{12}H_{22}S$. It exists as a colorless, oily liquid and is noted for its insolubility in water.^[1] While its primary applications lie in its use as a synthetic intermediate in the manufacturing of pharmaceuticals and agrochemicals, as a chiral ligand in asymmetric catalysis, and as a stabilizer in the production of polyvinyl chloride (PVC), it has also been mentioned as a solvent for a range of organic and pharmaceutical applications.^[1] This document provides a summary of its known properties and general protocols for its potential use as a solvent, based on available data.

Physicochemical Properties

A compilation of the known physical and chemical properties of dicyclohexyl sulfide is presented in Table 1. These properties are essential for its evaluation as a potential solvent in various experimental setups.

Table 1: Physicochemical Properties of Dicyclohexyl Sulfide

Property	Value	Reference
CAS Number	7133-46-2	[1]
Molecular Formula	C ₁₂ H ₂₂ S	[1]
Molecular Weight	198.37 g/mol	
Appearance	Colorless, oily liquid	[1]
Melting Point	9.9 °C	[1]
Boiling Point	293.8 - 295.71 °C (at 760 mmHg)	[1]
Density	~0.97 g/cm ³	
Flash Point	123.1 °C	[1]
Refractive Index	~1.5142	[1]
Water Solubility	Insoluble	[1]

Application as a Solvent: Current Understanding

The use of dicyclohexyl sulfide as a solvent is not extensively documented in scientific literature. Its high boiling point suggests potential utility in high-temperature reactions. However, the lack of specific examples and detailed experimental protocols in published research indicates that it is not a commonly employed solvent in organic synthesis. Its insolubility in water and likely solubility in organic solutes could make it a candidate for specific reaction systems where a non-polar, high-boiling medium is required.

Researchers considering dicyclohexyl sulfide as a solvent should perform initial solubility and reactivity tests for their specific substrates and reagents.

General Experimental Protocol for Use as a Solvent

The following is a general protocol for the use of dicyclohexyl sulfide as a high-boiling, inert solvent. This protocol is not based on a specific literature precedent for this solvent but rather on general laboratory practice for handling similar compounds. It is crucial to adapt this

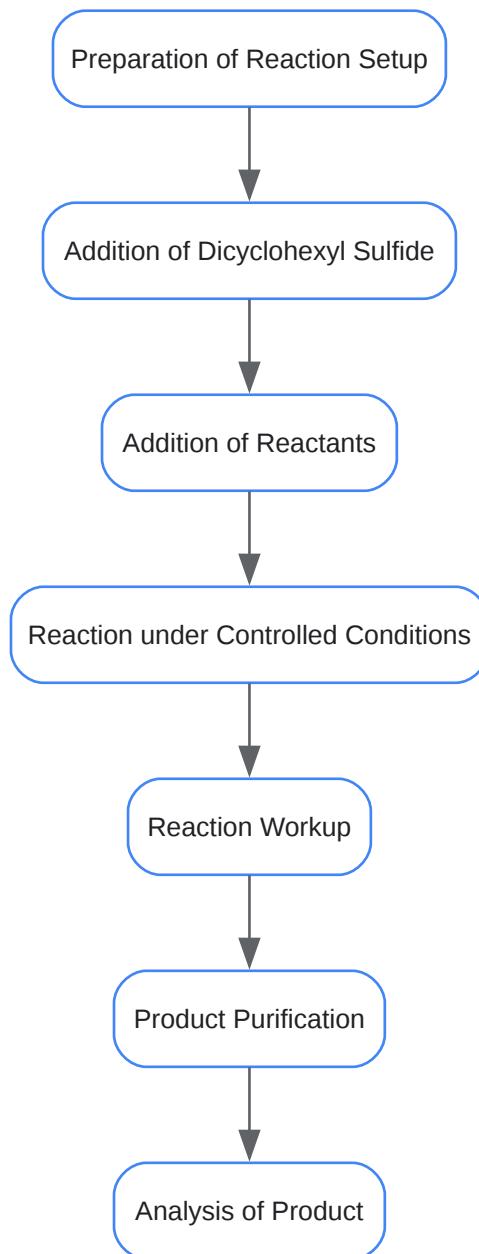
protocol to the specific requirements of the intended reaction and to conduct a thorough risk assessment before proceeding.

Objective: To use dicyclohexyl sulfide as a solvent for a chemical reaction.

Materials:

- Dicyclohexyl sulfide (ensure purity appropriate for the reaction)
- Reactants and reagents for the specific chemical transformation
- Appropriate reaction vessel (e.g., round-bottom flask) equipped with a magnetic stirrer or overhead stirrer
- Condenser
- Inert gas supply (e.g., nitrogen or argon) and Schlenk line, if the reaction is air or moisture sensitive
- Heating mantle or oil bath with temperature control
- Standard laboratory glassware for workup and purification
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves.

Workflow for Solvent Use:



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Figure 1. General workflow for utilizing dicyclohexyl sulfide as a solvent in a chemical reaction.

Procedure:

- Reaction Setup:
 - Assemble the reaction glassware, ensuring it is clean and dry. For air/moisture-sensitive reactions, the glassware should be oven-dried or flame-dried under vacuum and cooled

under an inert atmosphere.

- Equip the reaction flask with a stirrer and a condenser.
- Connect the setup to an inert gas line if necessary.
- Solvent Addition:
 - Under the appropriate atmosphere (air or inert gas), add the required volume of dicyclohexyl sulfide to the reaction flask via a syringe or cannula.
- Reactant Addition:
 - Add the reactants to the flask. Solid reactants can be added directly, while liquid reactants can be added via syringe. If the reaction is exothermic, consider adding the reactants portion-wise or at a reduced temperature.
- Reaction Conditions:
 - Commence stirring to ensure a homogeneous mixture.
 - If heating is required, raise the temperature to the desired setpoint using a heating mantle or oil bath. The high boiling point of dicyclohexyl sulfide allows for a wide range of reaction temperatures.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC, LC-MS).
- Workup:
 - Upon completion, cool the reaction mixture to room temperature.
 - The workup procedure will be highly dependent on the nature of the reaction products. Due to the high boiling point and non-polar nature of dicyclohexyl sulfide, its removal may require vacuum distillation or chromatographic separation. A standard aqueous workup may be challenging due to its insolubility in water.
- Purification:

- Purify the crude product using standard laboratory techniques such as column chromatography, crystallization, or distillation.

Safety and Handling

Dicyclohexyl sulfide is a chemical that requires careful handling in a laboratory setting.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves when handling this compound.
- Ventilation: Work in a well-ventilated fume hood to avoid inhalation of any potential vapors, especially when heated.
- In case of contact:
 - Skin: May cause skin irritation. In case of contact, wash with plenty of soap and water.
 - Eyes: May cause serious eye irritation. In case of contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of waste dicyclohexyl sulfide and any contaminated materials in accordance with local, state, and federal regulations.

Conclusion

While dicyclohexyl sulfide possesses physical properties that might suggest its use as a high-boiling, non-polar solvent, its application in this context is not well-established in the scientific literature. The information provided here serves as a starting point for researchers who may wish to explore its potential as a solvent for specific applications. It is imperative that any such investigation be preceded by a thorough safety review and small-scale feasibility studies. The lack of documented protocols underscores the need for caution and careful experimental design when venturing into its use as a solvent.

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